

2-Chloro-4-(cyclopentylmethoxy)pyridine CAS number lookup

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-4-(cyclopentylmethoxy)pyridine

CAS No.: 1543121-89-6

Cat. No.: B1444516

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An In-Depth Technical Guide to **2-Chloro-4-(cyclopentylmethoxy)pyridine**: Chemical Profiling, Synthesis, and CAS Verification

Abstract

In modern drug discovery, halogenated alkoxy pyridines serve as critical lipophilic building blocks for assembling complex active pharmaceutical ingredients (APIs). Specifically, **2-chloro-4-(cyclopentylmethoxy)pyridine** is a highly valued intermediate utilized in the development of Monoacylglycerol Lipase (MAGL) inhibitors and voltage-gated sodium channel (NaV) blockers. Because highly specific, custom-synthesized intermediates often lack immediately accessible Chemical Abstracts Service (CAS) Registry Numbers in public databases, researchers must rely on structural identifiers and regioselective synthetic proofs. This whitepaper provides a comprehensive guide to the chemical profiling, CAS verification logic, and self-validating synthetic methodology for this compound.

Chemical Identity and Structural Profiling

Before attempting a database lookup or synthesis, it is critical to establish the exact structural parameters of the target molecule. The compound features a pyridine core with a chlorine atom at the C2 position (serving as a handle for downstream transition-metal-catalyzed cross-coupling) and a cyclopentylmethoxy group at the C4 position (providing a flexible, lipophilic moiety for target protein pocket occupation) [1].

Table 1: Chemical Identifiers and Calculated Physicochemical Properties

Property / Identifier	Value / Descriptor
IUPAC Name	2-Chloro-4-(cyclopentylmethoxy)pyridine
SMILES String	<chem>Clc1cc(OCC2CCCC2)ccn1</chem>
Molecular Formula	C11H14ClNO
Molecular Weight	211.69 g/mol
Hydrogen Bond Donors	0
Hydrogen Bond Acceptors	2 (Pyridine N, Ether O)
Predicted LogP	~3.2 (Highly lipophilic)
Key Reactive Sites	C2-Cl (Suzuki/Buchwald coupling), Pyridine N (Protonation/Alkylation)

The Logic of CAS Number Verification for Niche Intermediates

A common hurdle in drug development is locating the exact CAS Registry Number (CAS RN) for specialized building blocks. A direct text search for "**2-Chloro-4-(cyclopentylmethoxy)pyridine**" often yields no definitive single CAS RN in primary public databases. This absence does not mean the compound is unknown; rather, it reflects the indexing mechanics of chemical databases.

The Lookup Strategy

As a Senior Application Scientist, I recommend abandoning text-based nomenclature searches for novel or niche intermediates. Instead, the verification workflow must be structure-driven:

- **SMILES/InChI Querying:** Input the exact SMILES (Clc1cc(OCC2CCCC2)ccn1) into structural databases like SciFinder-n or Reaxys. These platforms perform exact-match connectivity searches, bypassing nomenclature ambiguities.
- **Patent Literature Mining:** Specialized intermediates are frequently disclosed in the experimental sections of patents long before they receive a public CAS RN. For instance, closely related analogs, such as 5-bromo-2-chloro-4-((1-(trifluoromethyl)cyclopentyl)methoxy)pyridine, are explicitly detailed in patent literature targeting NaV channel blockers [2].
- **Substructure Searching:** If the exact match is unregistered, search for the 2-chloro-4-alkoxypyridine substructure. Related catalog compounds, such as 2-chloro-4-cyclopropylpyridine (CAS 168975-75-5), can provide baseline safety and handling data [3].

If the compound is genuinely unregistered, the researcher must synthesize it, analytically validate the structure, and submit it to the CAS Chemical Abstracts Service for formal registry assignment.

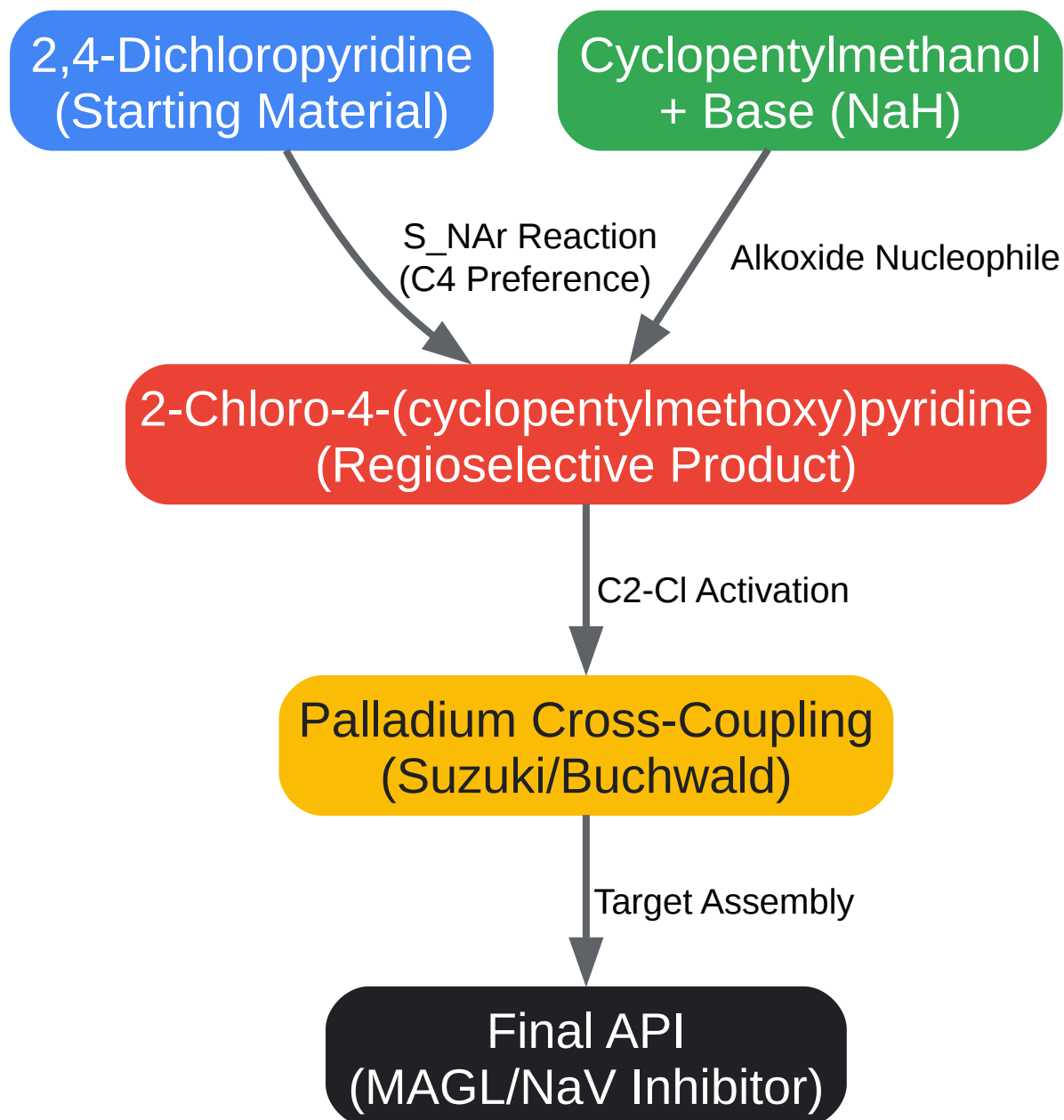
Synthetic Methodology & Mechanistic Causality

The most direct route to **2-chloro-4-(cyclopentylmethoxy)pyridine** is the Nucleophilic Aromatic Substitution (S_NAr) of 2,4-dichloropyridine using cyclopentylmethanol.

Mechanistic Causality: Why C4 over C2?

In 2,4-dichloropyridine, both the C2 and C4 positions are activated toward nucleophilic attack by the electron-withdrawing pyridine nitrogen. However, attack at the C4 position is generally favored with bulky alkoxides. The causality is twofold:

- **Electronic Stabilization:** Attack at C4 forms a Meisenheimer complex where the negative charge is delocalized directly onto the electronegative pyridine nitrogen (para to C4), providing profound thermodynamic stabilization.
- **Steric Dynamics:** The C2 position experiences slightly higher steric hindrance from the adjacent nitrogen lone pair and solvation sphere. By utilizing a bulky nucleophile (cyclopentylmethoxide), kinetic preference is driven toward the less hindered C4 position.



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Figure 1: Regioselective S_NAr synthesis and downstream cross-coupling workflow.

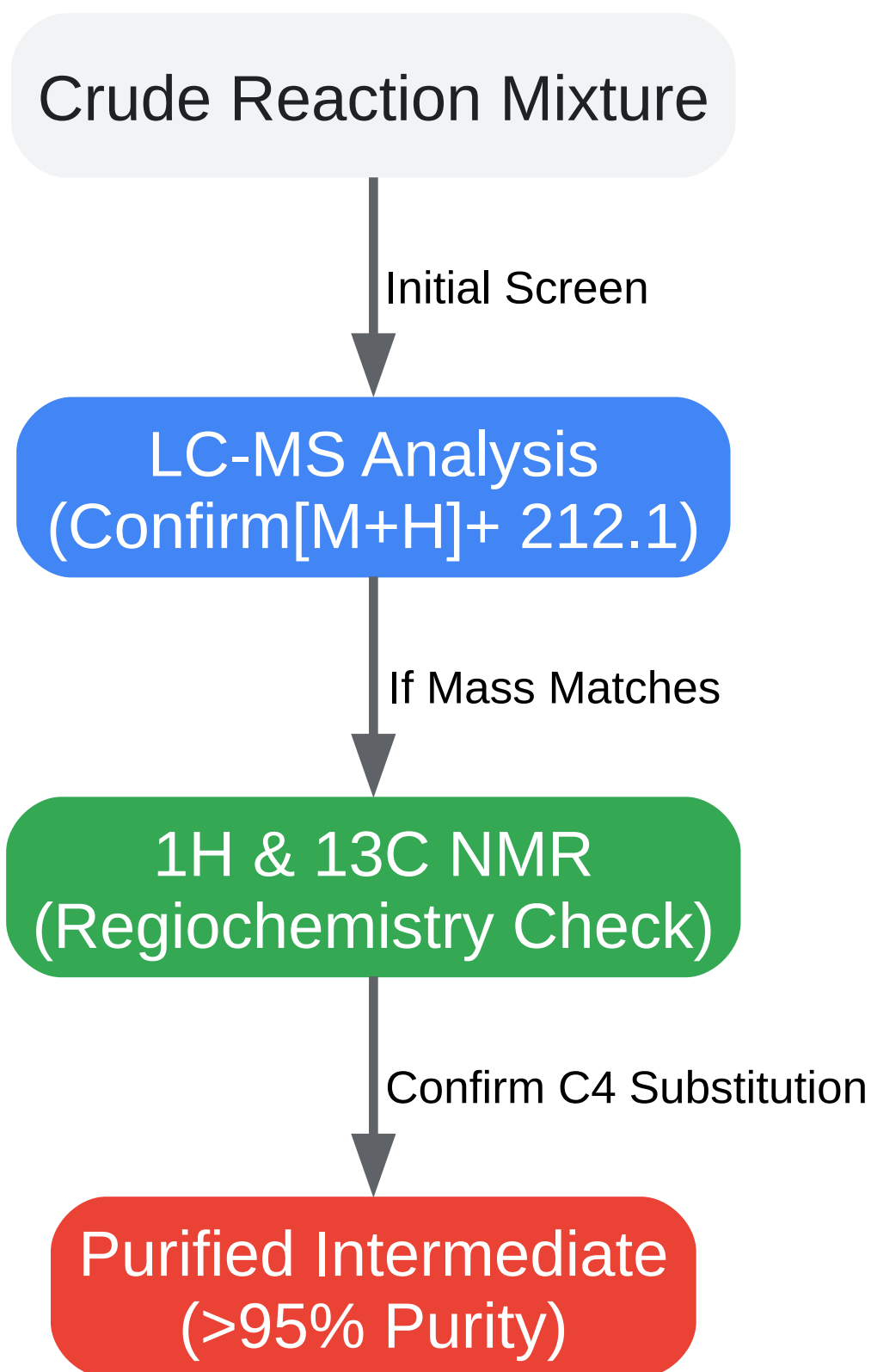
Protocol 1: Step-by-Step Synthesis of 2-Chloro-4-(cyclopentylmethoxy)pyridine

This protocol is designed as a self-validating system; temperature control and stoichiometric precision are critical to prevent bis-substitution.

- Preparation of the Alkoxide: Charge a flame-dried, argon-purged flask with cyclopentylmethanol (1.05 equivalents) and anhydrous N,N-Dimethylformamide (DMF). Cool the solution to 0 °C using an ice bath.
 - Causality: DMF is a polar aprotic solvent that poorly solvates the resulting alkoxide anion, leaving it highly "naked" and nucleophilic, which is necessary to drive the S_NAr reaction.
- Deprotonation: Slowly add Sodium Hydride (NaH, 60% dispersion in mineral oil, 1.1 equivalents) in small portions.
 - Causality: Portion-wise addition controls the exothermic deprotonation and the evolution of flammable hydrogen gas. Stir at 0 °C for 30 minutes until gas evolution ceases.
- Electrophile Addition: Dissolve 2,4-dichloropyridine (1.0 equivalent) in a minimal amount of anhydrous DMF and add it dropwise to the alkoxide solution at 0 °C.
- Reaction Propagation: Remove the ice bath and allow the reaction to warm to room temperature, stirring for 4–6 hours. Monitor the consumption of the starting material via TLC or LC-MS.
 - Causality: Keeping the temperature at or below room temperature prevents the highly reactive alkoxide from attacking the remaining C2 chlorine, avoiding the formation of the unwanted 2,4-bis(cyclopentylmethoxy)pyridine byproduct.
- Quench and Extraction: Quench the reaction carefully with saturated aqueous ammonium chloride (NH₄Cl) to neutralize any unreacted NaH. Extract the aqueous layer three times with Ethyl Acetate (EtOAc). Wash the combined organic layers with brine (to remove DMF), dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.
- Purification: Purify the crude residue via silica gel flash chromatography (Eluent: Hexanes/EtOAc gradient) to isolate the pure target compound.

Analytical Validation (Self-Validating System)

To ensure scientific integrity, the synthesized intermediate must undergo rigorous analytical validation. Because regioselectivity (C4 vs. C2 substitution) is the primary failure point of this synthesis, mass spectrometry alone is insufficient; Nuclear Magnetic Resonance (NMR) is mandatory.



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Figure 2: Self-validating analytical workflow for structural confirmation.

Protocol 2: Analytical Confirmation Steps

- LC-MS (Liquid Chromatography-Mass Spectrometry): Run the sample using a positive electrospray ionization (ESI+) method. Look for the protonated molecular ion $[M+H]^+$ at m/z ~212.1. The presence of a characteristic 3:1 isotopic pattern (due to ^{35}Cl and ^{37}Cl) confirms the retention of the chlorine atom.
- ^1H NMR (Proton NMR): The diagnostic signals will be the pyridine ring protons. The C6 proton (adjacent to the pyridine nitrogen) will appear as a doublet downfield (typically ~8.1–8.2 ppm). If substitution occurred correctly at C4, the C3 proton will appear as a doublet or finely split doublet with a small meta-coupling constant (~2 Hz) to the C5 proton.
- 2D NMR (NOESY/HMBC): If absolute regiochemical proof is required for patent filing, perform a NOESY experiment. You should observe a Nuclear Overhauser Effect (NOE) between the $-\text{CH}_2-$ protons of the cyclopentylmethoxy group and the C3/C5 protons of the pyridine ring, confirming the ether linkage is at the 4-position.

References

- Title: PIPERAZINE DERIVATIVES AS MAGL INHIBITORS (WO2019072785A1)
- Title: Substituted triazolopyridines and methods of use thereof (US9550775B2)
- Title: 2-Chloro-4-cyclopropylpyridine (CID 45787914) Source: PubChem Database, National Center for Biotechnology Information URL:[\[Link\]](#)
- To cite this document: BenchChem. [2-Chloro-4-(cyclopentylmethoxy)pyridine CAS number lookup]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1444516/docs#2-chloro-4-cyclopentylmethoxy-pyridine-cas-number-lookup\]](https://www.benchchem.com/product/b1444516/docs#2-chloro-4-cyclopentylmethoxy-pyridine-cas-number-lookup)

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